

# An In-depth Technical Guide to the Physicochemical Properties of Isoamyl p-Methoxycinnamate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Amiloxate**

Cat. No.: **B135550**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Isoamyl p-methoxycinnamate, also known by its INCI name as **Amiloxate**, is a widely utilized organic compound primarily serving as a UVB filter in sunscreen and other cosmetic formulations.<sup>[1][2]</sup> Its efficacy in absorbing ultraviolet radiation, particularly in the UVB range (290-320 nm) with a peak absorbance at 310 nm, makes it a critical ingredient for protecting the skin from sun damage.<sup>[1][3]</sup> This technical guide provides a comprehensive overview of the core physicochemical properties of isoamyl p-methoxycinnamate, complete with experimental protocols and data presented for easy reference by researchers, scientists, and professionals in drug development.

## Chemical Identity and Structure

Isoamyl p-methoxycinnamate is the ester formed from p-methoxycinnamic acid and isoamyl alcohol.<sup>[4]</sup> Its chemical structure is fundamental to its function as a UV absorber.

Caption: Chemical structure of isoamyl p-methoxycinnamate.

## Physicochemical Properties

A summary of the key physicochemical properties of isoamyl p-methoxycinnamate is presented in the tables below. These properties are crucial for formulation development, stability testing, and regulatory submissions.

## General and Physical Properties

Property	Value	Reference(s)
Chemical Name	3-methylbutyl 3-(4-methoxyphenyl)prop-2-enoate	<a href="#">[5]</a>
Synonyms	Amiloxate, Isopentyl p-methoxycinnamate	<a href="#">[2]</a> <a href="#">[5]</a>
CAS Number	71617-10-2	<a href="#">[5]</a>
Molecular Formula	C <sub>15</sub> H <sub>20</sub> O <sub>3</sub>	<a href="#">[5]</a>
Molecular Weight	248.32 g/mol	<a href="#">[5]</a>
Appearance	Colorless to pale yellow liquid	<a href="#">[6]</a>
Melting Point	< -30 °C	<a href="#">[7]</a>
Boiling Point	170 °C	<a href="#">[7]</a>
Density	1.04 g/cm <sup>3</sup>	<a href="#">[6]</a>

## Solubility and Spectroscopic Data

Property	Value	Reference(s)
Solubility	Insoluble in water; Soluble in organic solvents	<a href="#">[7]</a>
UV Absorption Range	290-320 nm (UVB)	<a href="#">[3]</a>
Peak Absorbance (λ <sub>max</sub> )	310 nm	<a href="#">[3]</a>

## Experimental Protocols

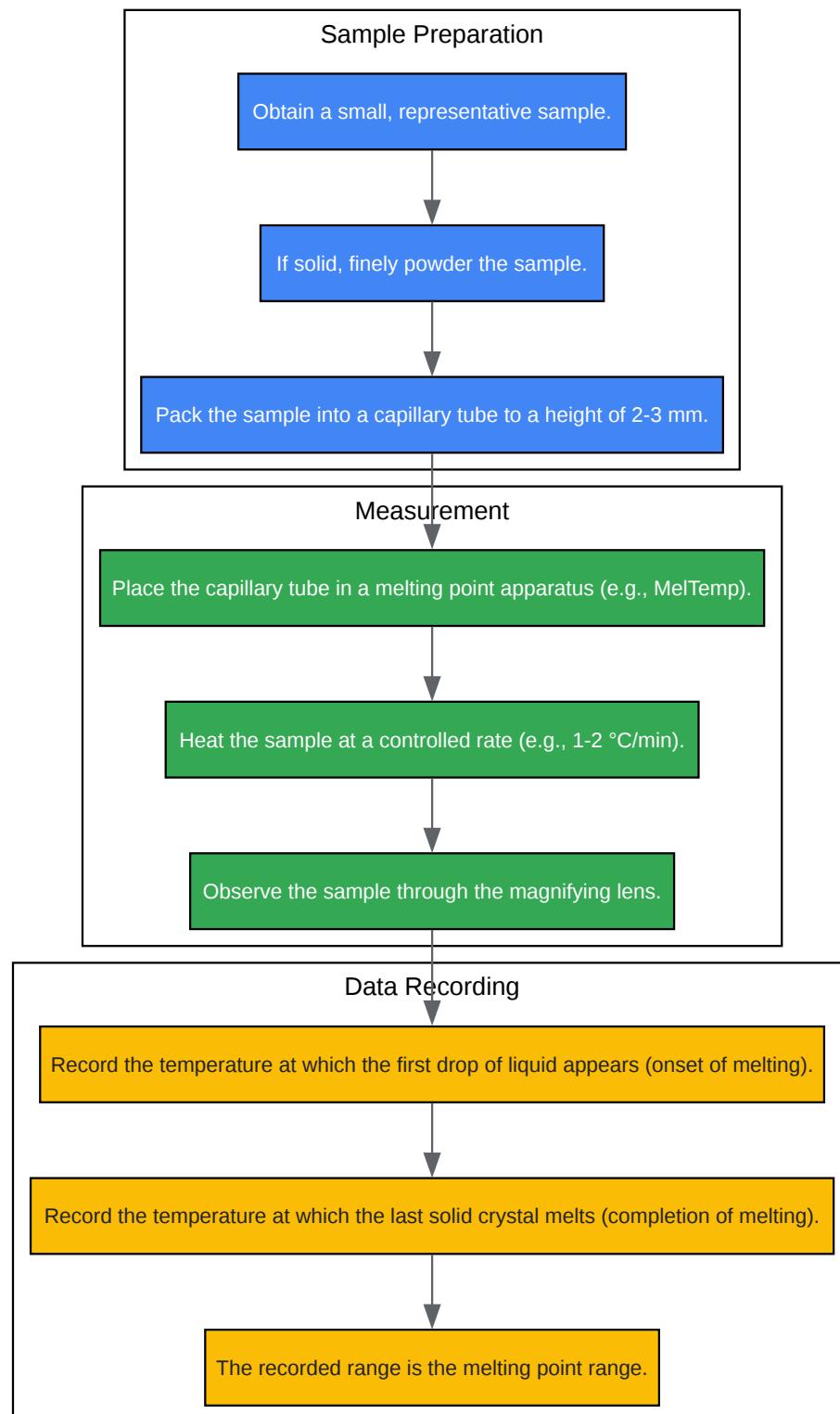
Detailed methodologies for determining the key physicochemical properties of isoamyl p-methoxycinnamate are provided below. These protocols are based on standard laboratory

practices and can be adapted for specific research needs.

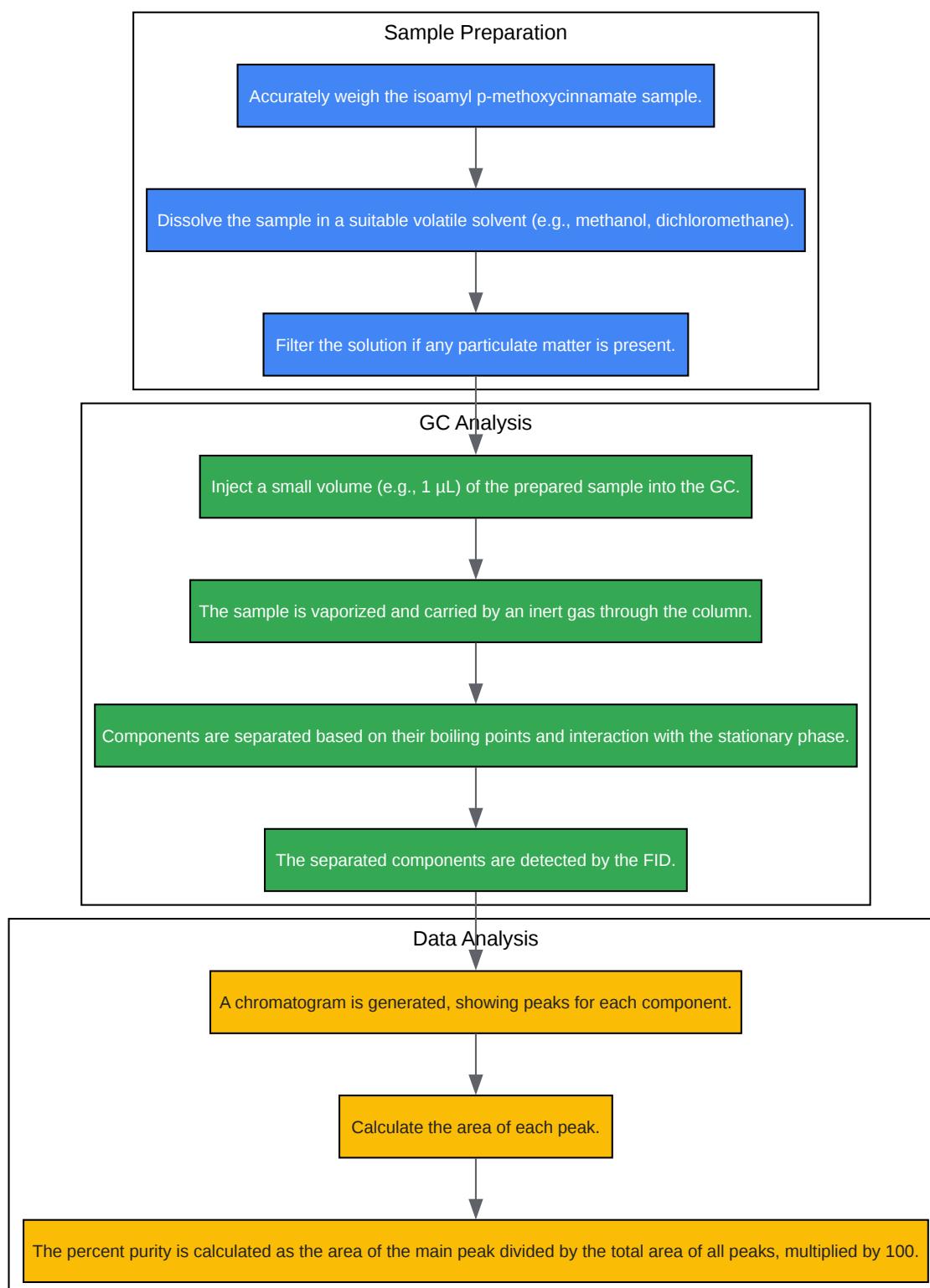
## Determination of Melting Point (Capillary Method)

This protocol describes the determination of the melting point of a substance that is solid at room temperature. For isoamyl p-methoxycinnamate, which is a liquid, this method would be applicable for determining its freezing point by cooling the sample.

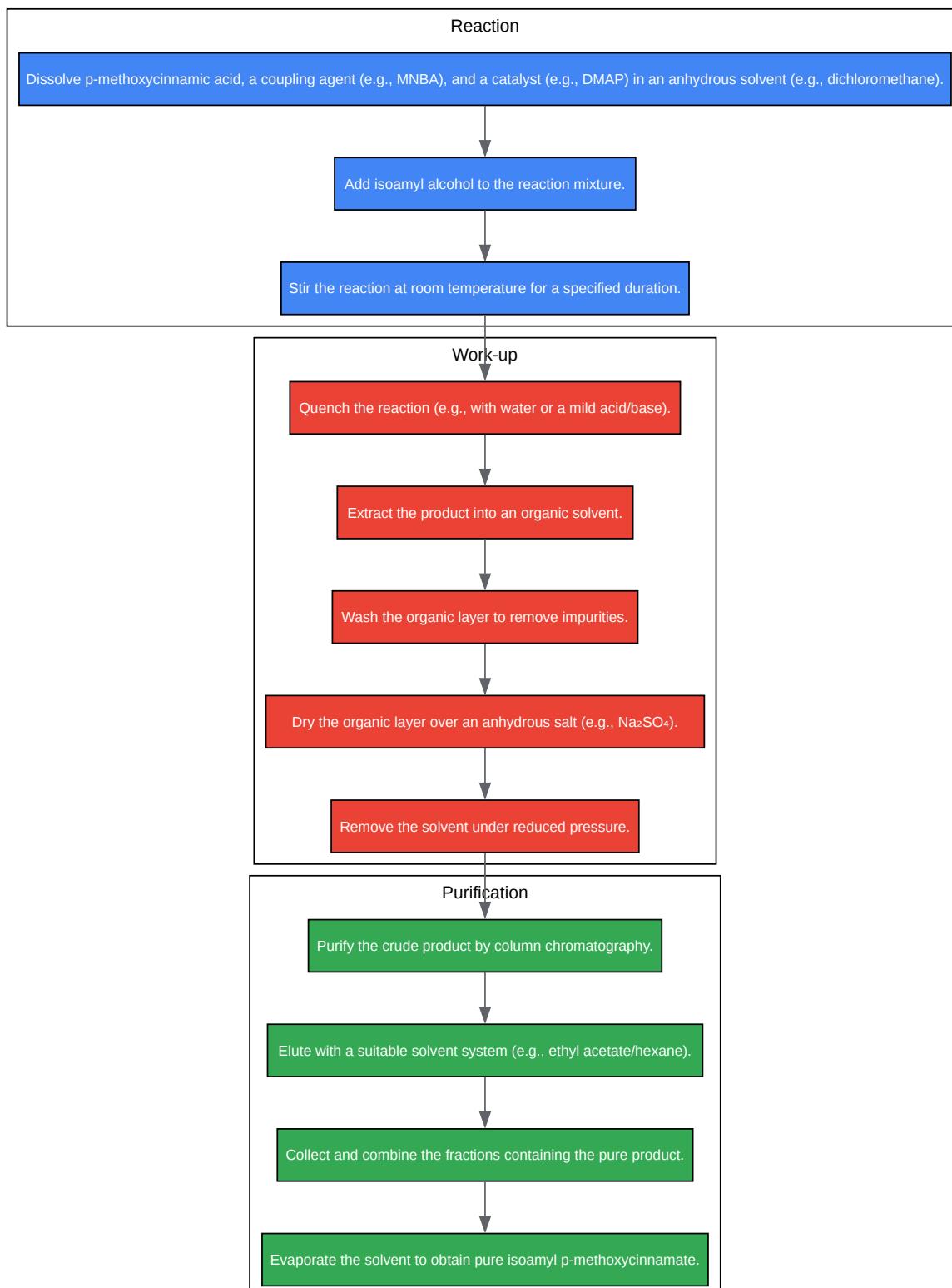
## Melting Point Determination Workflow



## GC Purity Analysis Workflow



## Synthesis Workflow of Isoamyl p-Methoxycinnamate

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cosmileeurope.eu [cosmileeurope.eu]
- 2. dormer.com [dormer.com]
- 3. Isoamyl p-Methoxycinnamate (Explained + Products) [incidecoder.com]
- 4. cosmeticsinfo.org [cosmeticsinfo.org]
- 5. Isoamyl p-methoxycinnamate | C15H20O3 | CID 92386 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. ulprospector.com [ulprospector.com]
- 7. Amiloxate | C15H20O3 | CID 1549789 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Isoamyl p-Methoxycinnamate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135550#physicochemical-properties-of-isoamyl-p-methoxycinnamate]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)